

2-Chloro-3-methylaniline CAS number and physical constants

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Compound of Interest

Compound Name: 2-Chloro-3-methylaniline

Cat. No.: B1589733

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An In-depth Technical Guide to 2-Chloro-3-methylaniline

This technical guide provides a comprehensive overview of the chemical compound **2-Chloro-3-methylaniline**, also known as 2-chloro-m-toluidine. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical identity, physical properties, and synthesis.

Chemical Identity

2-Chloro-3-methylaniline is an organic compound belonging to the class of chlorinated anilines.^[1] Its structure consists of a benzene ring substituted with a chlorine atom, a methyl group, and an amino group.

CAS Number: 29027-17-6^{[1][2][3][4][5]}

Synonyms:

- 2-chloro-3-methylbenzenamine^[1]
- 2-Chloro-m-toluidine^[6]
- 6-chloro-m-toluidine

Physical and Chemical Properties

The physical and chemical properties of **2-Chloro-3-methylaniline** are summarized in the table below. This data is crucial for its handling, storage, and application in various chemical syntheses. The compound is typically a liquid at room temperature.[1][3]

Property	Value
Molecular Formula	C ₇ H ₈ ClN[1][2][4]
Molecular Weight	141.60 g/mol [1][2]
Boiling Point	219.8 °C at 760 mmHg[1], 245 °C[7]
Melting Point	2 °C[7]
Density	1.2 g/cm ³ [1], 1.185 g/mL at 25 °C[7]
Solubility	Soluble in hot water and alcohol; insoluble in ether and benzene.[8]
Partition Coefficient (LogP)	2.37[1]
InChI Key	RQRKMXABSUYQBV-UHFFFAOYSA-N[3]

Experimental Protocols: Synthesis of 2-Chloro-3-methylaniline

The synthesis of **2-Chloro-3-methylaniline** can be achieved through various methods. Below are two common experimental protocols.

Protocol 1: Reduction of 2-chloro-6-nitrotoluene with Sulfur

This method involves the reduction of 2-chloro-6-nitrotoluene using sulfur as a reducing agent in the presence of sodium bicarbonate and N,N-dimethylformamide (DMF) as a solvent.[1]

Reactants:

- 2-chloro-6-nitrotoluene
- Sulfur

- Sodium bicarbonate
- N,N-dimethylformamide (DMF)

Procedure:

- In a reaction vessel, combine 2-chloro-6-nitrotoluene, sulfur, and sodium bicarbonate in N,N-dimethylformamide. The molar ratio of 2-chloro-6-nitrotoluene to sulfur should be between 1:3 and 1:5. Sodium bicarbonate should be used in 3-5 equivalents relative to the 2-chloro-6-nitrotoluene.^[1]
- Heat the reaction mixture to a temperature between 110-140°C.^[1]
- Maintain the reaction for a period of 10-24 hours.^[1]
- After the reaction is complete, filter the mixture to remove any solid by-products.^[1]
- Isolate the final product, **2-chloro-3-methylaniline**, from the filtrate via vacuum distillation.^[1]

This method is reported to yield high purity (99%) product with yields ranging from 77% to 85%.^[1]

Protocol 2: Catalytic Hydrogenation of 2-Chloro-6-nitrotoluene

This alternative method utilizes catalytic hydrogenation to reduce the nitro group of 2-chloro-6-nitrotoluene.^[1]

Reactants and Materials:

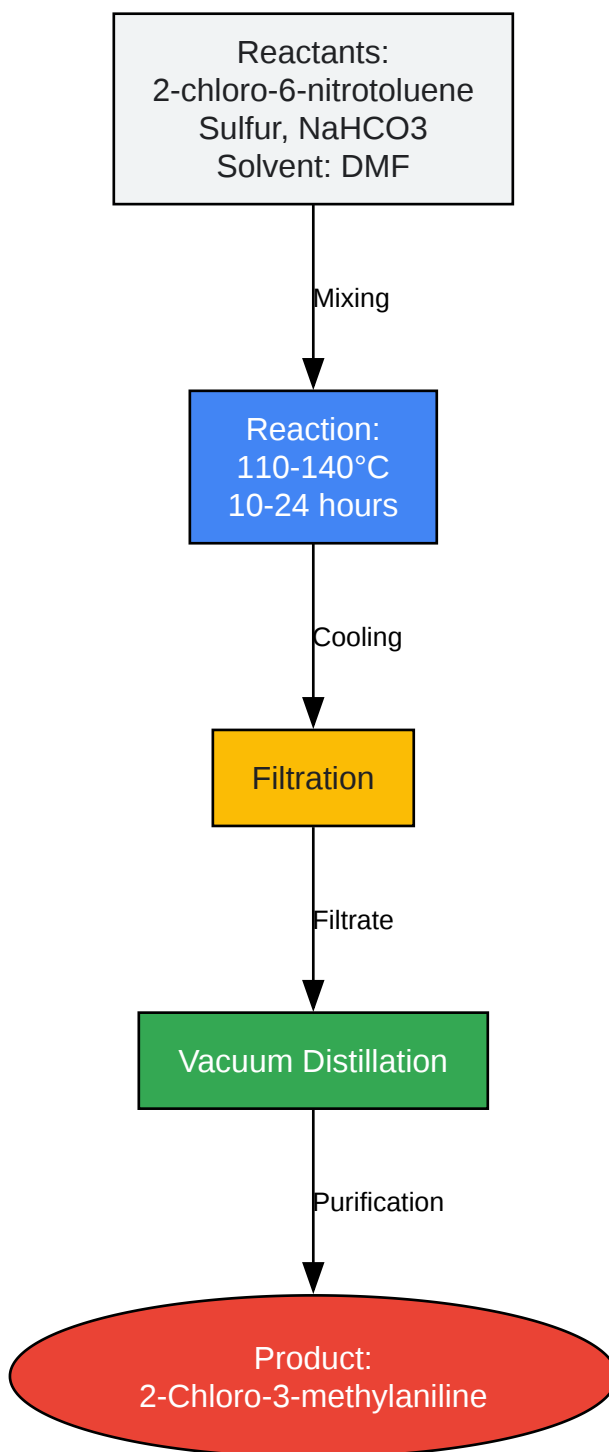
- 2-chloro-6-nitrotoluene
- Hydrogen gas (H₂)
- Palladium on carbon (or other noble metal) catalyst
- Organic solvent (e.g., ethanol, ethyl acetate)

Procedure:

- Dissolve 2-chloro-6-nitrotoluene in a suitable organic solvent in a hydrogenation reactor.
- Add a catalytic amount of palladium on carbon.
- Pressurize the reactor with hydrogen gas to a moderate pressure.
- Maintain the reaction at a mild to moderate temperature, often ranging from room temperature to 80°C.^[1]
- Monitor the reaction progress until the starting material is consumed.
- Once the reaction is complete, filter off the catalyst.
- Remove the solvent under reduced pressure to yield **2-chloro-3-methylaniline**.

Diagrams

The following diagram illustrates the workflow for the synthesis of **2-Chloro-3-methylaniline** via the reduction of 2-chloro-6-nitrotoluene with sulfur.



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Caption: Synthesis workflow for **2-Chloro-3-methylaniline**.

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